

A Comparative Guide to Dinitrophenol Isomers: Unraveling a Potent Class of Mitochondrial Uncouplers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,4-Dichloro-2,6-dinitrophenol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of **3,4-Dichloro-2,6-dinitrophenol** and its related dinitrophenol (DNP) isomers. While 2,4-dinitrophenol (2,4-DNP) is the most extensively studied compound in this class, this document aims to synthesize the available experimental data for other isomers to facilitate research and development. A significant data deficit exists for **3,4-dichloro-2,6-dinitrophenol**, and this guide will also highlight areas where further investigation is critically needed.

Dinitrophenols are a class of synthetic organic compounds that act as potent mitochondrial uncouplers. By transporting protons across the inner mitochondrial membrane, they dissipate the proton motive force, leading to a cascade of cellular effects, including increased respiration, heat production, and alterations in key signaling pathways. This unique mechanism of action has made them valuable tools in metabolic research, with historical use as weight-loss agents, though their clinical application has been curtailed by a narrow therapeutic window and significant toxicity.

Quantitative Comparison of Dinitrophenol Isomers

The acute toxicity of dinitrophenol isomers provides a primary basis for their comparison. The following table summarizes the median lethal dose (LD50) values for intraperitoneal administration in rats, offering a quantitative measure of their relative potency.

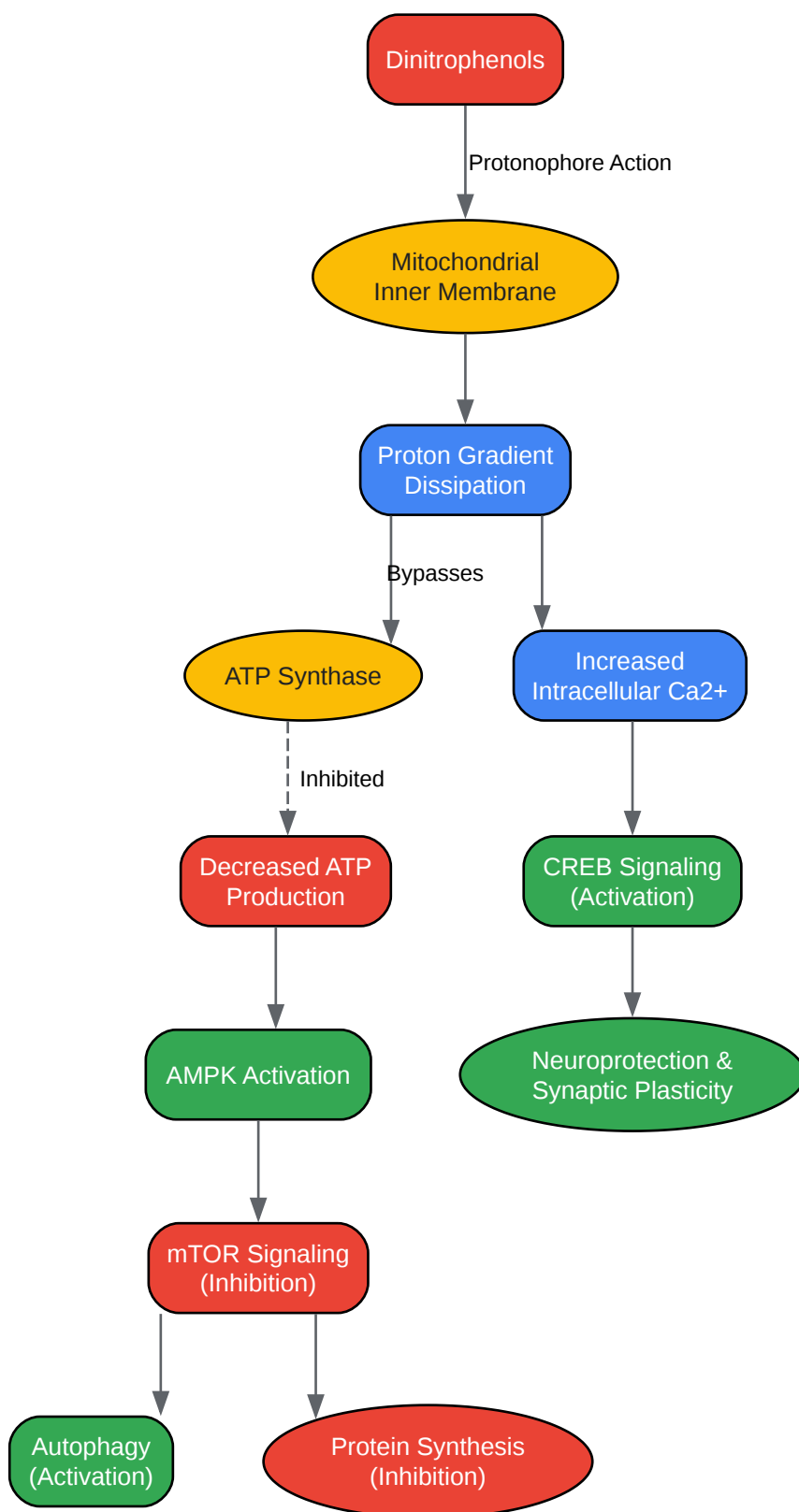
Compound	Chemical Structure	Molecular Formula	Molecular Weight (g/mol)	Acute LD50 (mg/kg, rat, i.p.) ^[1]
3,4-Dichloro-2,6-dinitrophenol	Not available in search results	C ₆ H ₂ Cl ₂ N ₂ O ₅	269.00	Data Not Available
2,3-Dinitrophenol	C ₆ H ₄ N ₂ O ₅	184.11	190	
2,4-Dinitrophenol	C ₆ H ₄ N ₂ O ₅	184.11	35	
2,5-Dinitrophenol	C ₆ H ₄ N ₂ O ₅	184.11	150	
2,6-Dinitrophenol	C ₆ H ₄ N ₂ O ₅	184.11	38	
3,4-Dinitrophenol	C ₆ H ₄ N ₂ O ₅	184.11	98	
3,5-Dinitrophenol	C ₆ H ₄ N ₂ O ₅	184.11	45	

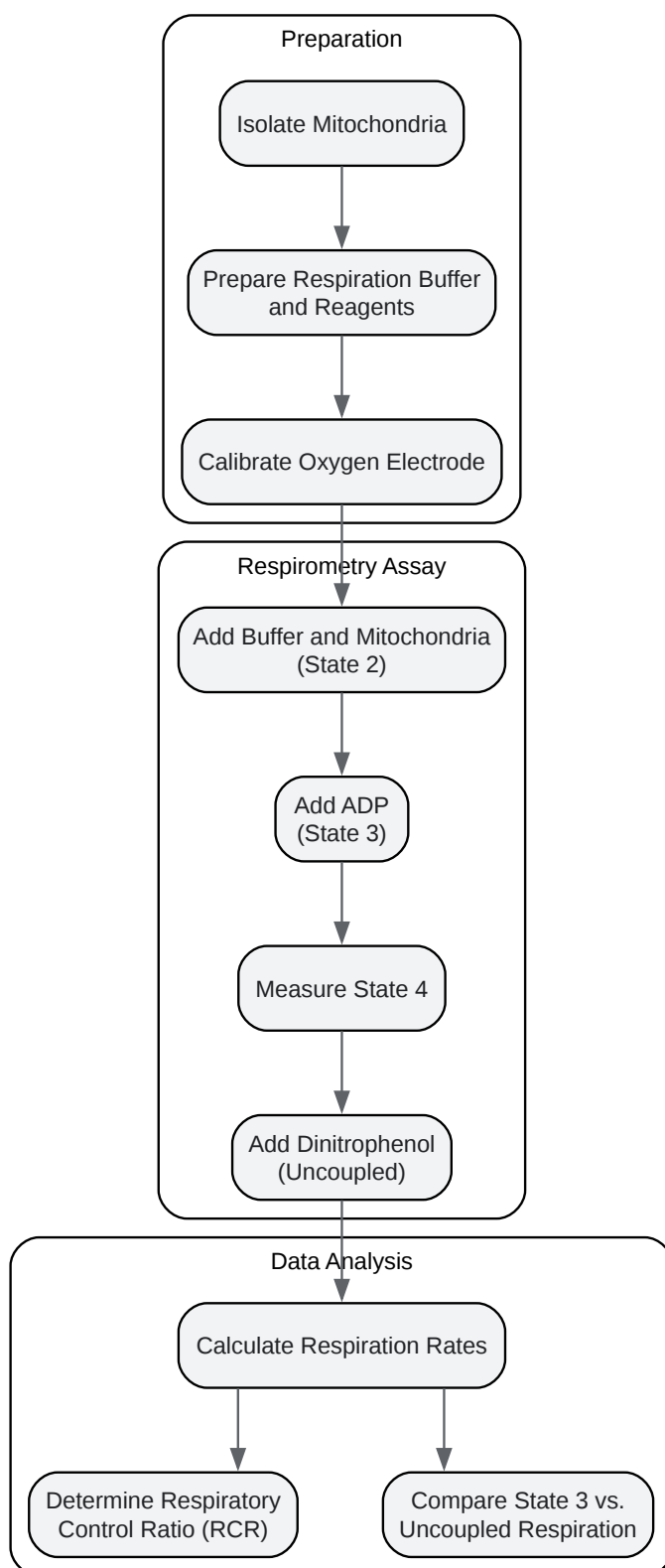
Note: A lower LD50 value indicates greater acute toxicity.

Mechanism of Action: Mitochondrial Uncoupling and Downstream Signaling

Dinitrophenols exert their primary biological effect by uncoupling oxidative phosphorylation. As lipophilic weak acids, they act as protonophores, shuttling protons across the inner mitochondrial membrane and dissipating the electrochemical gradient essential for ATP synthesis.^[1] This uncoupling leads to an increased rate of electron transport and oxygen consumption as the mitochondria attempt to re-establish the proton gradient. The energy that would normally be captured in ATP is instead released as heat.

The disruption of cellular energy homeostasis by dinitrophenols, particularly the well-studied 2,4-DNP, has been shown to modulate critical signaling pathways, including the mTOR and CREB pathways.^{[2][3]}





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- To cite this document: BenchChem. [A Comparative Guide to Dinitrophenol Isomers: Unraveling a Potent Class of Mitochondrial Uncouplers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296313#3-4-dichloro-2-6-dinitrophenol-vs-other-dinitrophenol-isomers]

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